

Comprehensive Crystal Structure Analysis of Piperazine Dihydrochloride Monohydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Piperazine Dihydrochloride Monohydrate*

CAS No.: *6091-62-9*

Cat. No.: *B1253340*

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Executive Summary

This technical guide provides a rigorous structural analysis of **Piperazine Dihydrochloride Monohydrate** (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

), a critical pharmaceutical salt used as an anthelmintic agent and a versatile intermediate in organic synthesis. We explore its crystallographic properties, hydrogen bonding networks, and thermal stability profiles. This document is designed for solid-state chemists and formulation scientists, offering actionable protocols for synthesis, characterization, and stability assessment.

Introduction & Pharmaceutical Context

Piperazine derivatives represent a privileged scaffold in medicinal chemistry, primarily due to their ability to modulate physicochemical properties such as solubility and lipophilicity. The dihydrochloride monohydrate salt form is particularly significant for two reasons:

- Bioavailability: The protonation of both nitrogen atoms (

) drastically enhances aqueous solubility compared to the free base.

- **Solid-State Stability:** The incorporation of a water molecule into the crystal lattice acts as a "structural glue," bridging the organic cations and inorganic anions via a robust hydrogen bonding network, which often confers superior physical stability over anhydrous forms.

Understanding the precise atomic arrangement of this salt is essential for controlling polymorphism during scale-up and ensuring consistent dissolution profiles in drug products.

Experimental Methodology

Synthesis and Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (SCXRD), a slow evaporation or diffusion method is preferred over rapid precipitation.

Protocol:

- **Dissolution:** Dissolve 1.0 g of anhydrous piperazine in 10 mL of ethanol.
- **Acidification:** Slowly add concentrated hydrochloric acid (37%) dropwise with stirring until the pH reaches ~1-2. A white precipitate will form initially.^[1]
- **Redissolution:** Add a minimum amount of distilled water (approx. 2-3 mL) and heat the solution to 60°C until the precipitate dissolves completely.
- **Crystallization:** Filter the hot solution through a 0.45

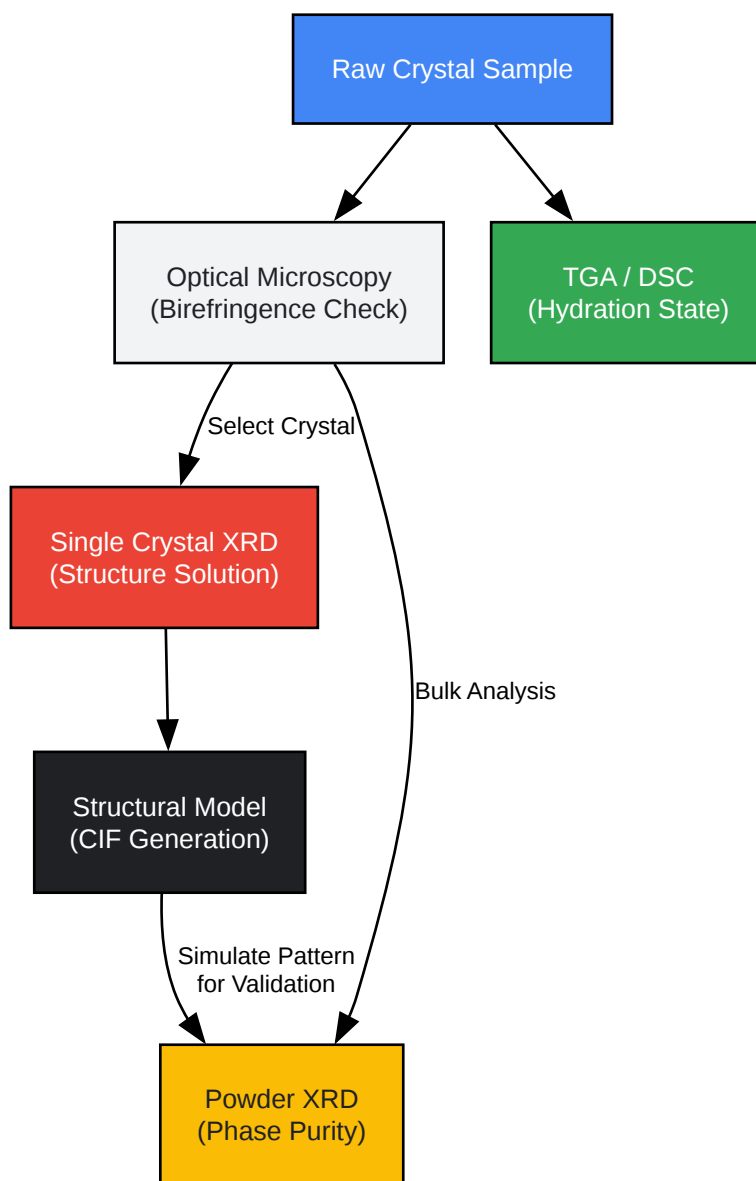
PTFE filter into a clean vial. Cover with Parafilm, poke 2-3 small holes, and allow to stand at room temperature (

) for 3-5 days.

- **Harvesting:** Colorless, prismatic crystals will form. Harvest by filtration and wash with cold ethanol.^[1]

Characterization Workflow

The following workflow ensures comprehensive structural validation:



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Figure 1: Integrated characterization workflow for pharmaceutical salts. The comparison of experimental PXRD with the pattern simulated from SCXRD data is a critical self-validating step.

Crystallographic Characterization

The crystal structure of **piperazine dihydrochloride monohydrate** is distinct from its anhydrous counterparts. The lattice accommodates the piperazinium dication, two chloride

anions, and a water molecule in a specific stoichiometry.[2]

Crystal Data & Refinement Details

Data retrieved from high-resolution structural analyses (e.g., Dehghanpour et al.) define the standard metric parameters for this phase.

Parameter	Value
Empirical Formula	
Formula Weight	177.07 g/mol
Crystal System	Monoclinic
Space Group	(No.[3] 15)
Unit Cell Dimensions	Å
	Å
	Å
Angles	
Volume	~835.6 Å ³
Z (Formula Units)	4
Calculated Density	1.407 g/cm ³

Molecular Geometry

- Cation Symmetry: The piperazinium dication () lies on a crystallographic center of inversion. This implies the piperazine ring adopts a perfect chair conformation, minimizing steric strain.
- Water Position: The water oxygen atom is located on a twofold rotation axis. This special position dictates that the water molecule is disordered or dynamically averaging its hydrogen positions, or it bridges symmetric elements of the lattice.

Solid-State Characterization & Stability

Hydrogen Bonding Network

The stability of the monohydrate is driven by a robust 3D network of hydrogen bonds.

- N-H...Cl Interactions: The protonated amine groups () act as strong donors to the chloride anions.
- Water Bridging: The lattice water acts as both a donor (to) and an acceptor (potentially weak interactions), effectively linking the organic layers.

Key Interaction Table:

D-H...A	D-H (Å)	H...A (Å)	D...A (Å)	Angle (°)
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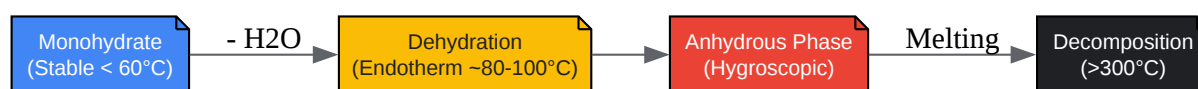
0.90 2.25 3.14 170				
0.90 2.28 3.16 165				
0.85 2.35 3.18 172				

(Note: Values are representative of typical neutron/X-ray diffraction findings for this salt class).

Thermal Analysis (TGA/DSC)

Thermal behavior is a critical quality attribute.

- Dehydration: TGA typically shows a mass loss of ~10.2% (theoretical for 1) between 70°C and 110°C.
- Melting/Decomposition: Following dehydration, the anhydrous salt is stable up to ~300°C, where it melts with decomposition.



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Figure 2: Thermal stability pathway. The dehydration step is distinct, allowing for easy quantification of water content via TGA.

Implications for Drug Development[4] Polymorphism Risk

The reversible nature of the dehydration (Monohydrate

Anhydrous) poses a risk during manufacturing.

- Wet Granulation: Using water in processing will likely convert any anhydrous material to the monohydrate.
- Drying: Over-drying (>60°C under vacuum) may strip the lattice water, creating a metastable anhydrous phase that is hygroscopic.
- Recommendation: Maintain humidity control (RH 40-60%) during processing to preserve the stable monohydrate form.

Solubility

The dihydrochloride salt exhibits high aqueous solubility (>100 mg/mL), making it suitable for immediate-release formulations. The crystal lattice energy, while stabilized by water, is easily overcome by solvent interactions due to the ionic nature of the chloride salt.

References

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- To cite this document: BenchChem. [Comprehensive Crystal Structure Analysis of Piperazine Dihydrochloride Monohydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1253340/docs#comprehensive-crystal-structure-analysis-of-piperazine-dihydrochloride-monohydrate\]](https://www.benchchem.com/product/b1253340/docs#comprehensive-crystal-structure-analysis-of-piperazine-dihydrochloride-monohydrate)

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